

# [3,4'-Bipyridin]-2-amine CAS number 865604-20-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [3,4'-Bipyridin]-2-amine

Cat. No.: B15050176

[Get Quote](#)

## [3,4'-Bipyridin]-2-amine: A Technical Overview

CAS Number: 865604-20-2

Molecular Formula: C<sub>10</sub>H<sub>9</sub>N<sub>3</sub>

Molecular Weight: 171.20 g/mol

This technical guide provides a comprehensive overview of **[3,4'-Bipyridin]-2-amine**, a heterocyclic organic compound of interest to researchers and professionals in drug discovery and development. Due to the limited availability of published data specifically for this compound, this guide focuses on its fundamental properties, general synthetic approaches, and the potential biological significance of its structural motifs, drawing parallels from closely related compounds.

## Physicochemical Properties

While extensive experimental data for **[3,4'-Bipyridin]-2-amine** is not readily available in the public domain, its basic physicochemical properties can be calculated or are provided by chemical suppliers.

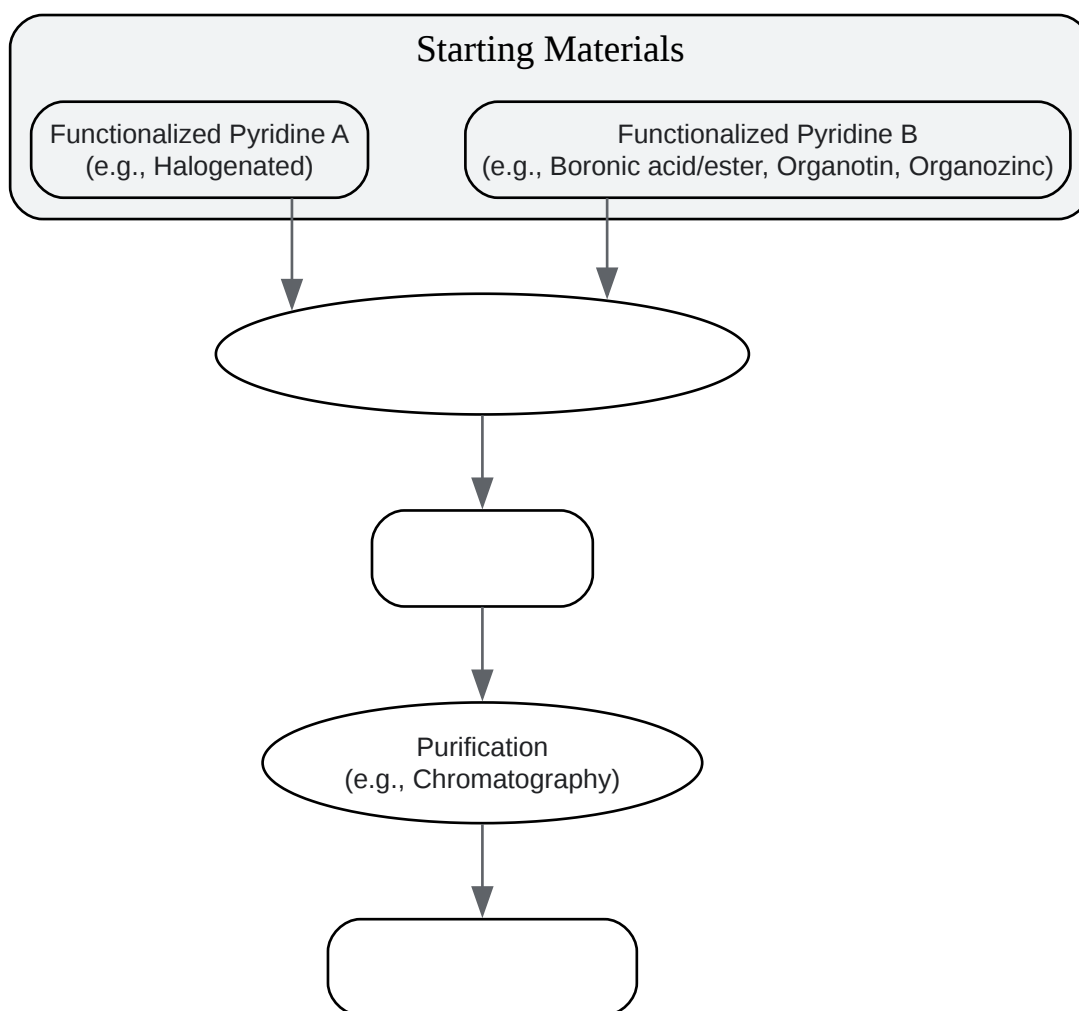
Property	Value	Source
IUPAC Name	[3,4'-Bipyridin]-2-amine	Chemical Supplier Catalogs
Synonyms	3',4-Bipyridine-2-amine, 4-(Pyridin-3-yl)pyridin-2-amine	Chemical Supplier Catalogs
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N <sub>3</sub>	Chemical Supplier Catalogs
Molecular Weight	171.20 g/mol	Chemical Supplier Catalogs
Appearance	Off-white to yellow solid (predicted)	Chemical Supplier Catalogs
Boiling Point	371.9 °C at 760 mmHg (predicted)	Publicly available data
Storage	Room temperature, protect from light, inert atmosphere	Chemical Supplier Catalogs

## Synthesis Strategies

The synthesis of **[3,4'-Bipyridin]-2-amine** is not explicitly detailed in readily accessible scientific literature. However, based on established methods for the synthesis of bipyridine derivatives, several general synthetic routes can be proposed. The most common and versatile methods involve transition-metal-catalyzed cross-coupling reactions.

## General Experimental Workflow for Bipyridine Synthesis

The logical workflow for the synthesis of a bipyridine core, such as the one in **[3,4'-Bipyridin]-2-amine**, typically involves the coupling of two functionalized pyridine rings.



[Click to download full resolution via product page](#)

Caption: General workflow for bipyridine synthesis.

## Potential Synthetic Protocols

Detailed experimental protocols for the synthesis of **[3,4'-Bipyridin]-2-amine** are not available. However, a plausible approach would be a Suzuki coupling reaction, a widely used method for C-C bond formation.

Hypothetical Suzuki Coupling Protocol:

- Reactants: 3-bromopyridine and 2-amino-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine.

- Catalyst: A palladium(0) catalyst such as Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>].
- Base: An inorganic base like sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>) or potassium carbonate (K<sub>2</sub>CO<sub>3</sub>).
- Solvent: A mixture of an organic solvent (e.g., toluene, 1,4-dioxane) and water.
- Procedure:
  - To a reaction vessel under an inert atmosphere (e.g., argon or nitrogen), add 3-bromopyridine, 2-amino-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine, the palladium catalyst, and the base.
  - Add the degassed solvent system.
  - Heat the reaction mixture with stirring for a specified time, monitoring the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
  - Upon completion, cool the reaction mixture to room temperature.
  - Perform an aqueous workup to remove inorganic salts.
  - Extract the aqueous layer with an organic solvent.
  - Dry the combined organic layers over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>).
  - Concentrate the solvent under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to obtain the desired **[3,4'-Bipyridin]-2-amine**.

## Biological Activity and Potential Applications

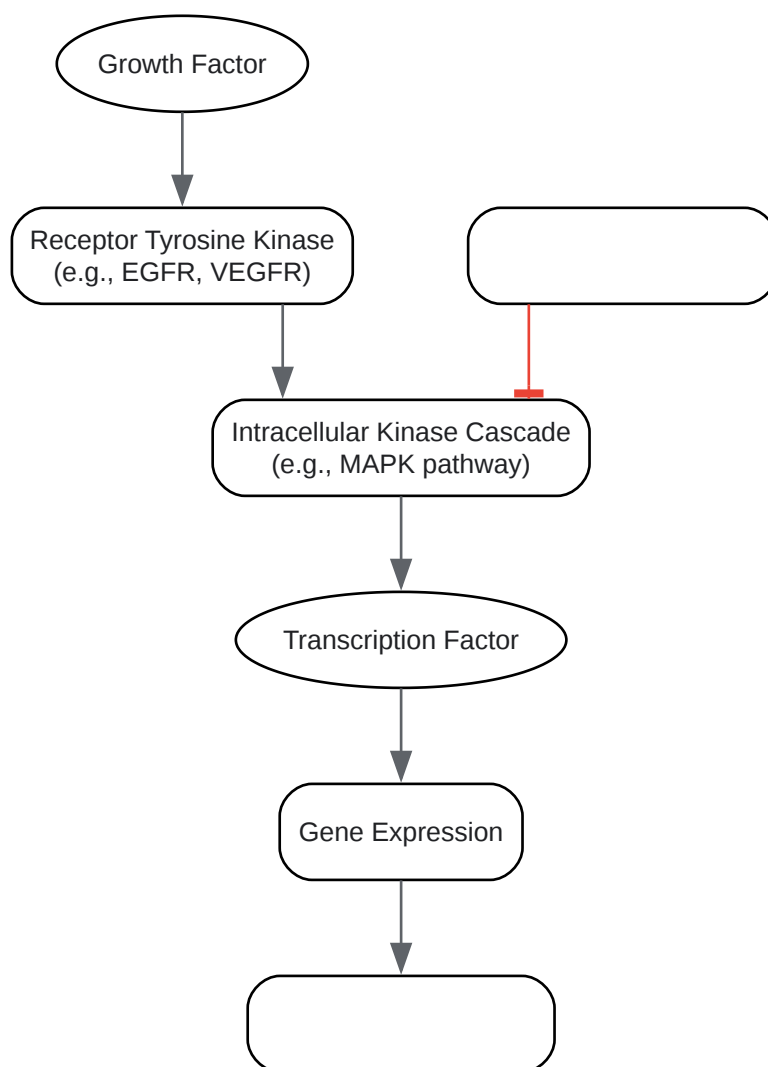
While no specific biological data has been published for **[3,4'-Bipyridin]-2-amine**, its structural motifs, particularly the aminobipyridine core, are present in molecules with known biological activities. Aminobipyridine and aminopyridine derivatives are recognized as important pharmacophores in medicinal chemistry.

## Kinase Inhibition

The aminopyridine and bipyridine scaffolds are common features in a variety of kinase inhibitors. Kinases are a class of enzymes that play crucial roles in cell signaling, and their dysregulation is implicated in numerous diseases, including cancer. The nitrogen atoms in the pyridine rings and the amino group can form key hydrogen bond interactions with the hinge region of the kinase ATP-binding pocket.

Hypothetical Kinase Inhibition Signaling Pathway:

The diagram below illustrates a generalized signaling pathway that is often targeted by kinase inhibitors. A compound like **[3,4'-Bipyridin]-2-amine**, if active, could potentially inhibit a kinase within such a cascade.



[Click to download full resolution via product page](#)

Caption: Generalized kinase signaling pathway.

## Other Potential Applications

The bipyridine moiety is a well-known chelating agent for various metal ions. This property makes bipyridine-containing compounds useful in coordination chemistry, catalysis, and materials science. The amine group on the pyridine ring provides an additional site for coordination or further functionalization, which could be exploited in the development of novel materials or catalysts.

## Future Research Directions

Further research is required to fully elucidate the chemical and biological properties of **[3,4'-Bipyridin]-2-amine**. Key areas for future investigation include:

- Development of a robust and scalable synthetic protocol.
- Comprehensive biological screening to identify potential protein targets, such as kinases or other enzymes.
- In-depth evaluation of its coordination chemistry with various metal ions.
- Structure-activity relationship (SAR) studies by synthesizing and testing derivatives to optimize for any identified biological activity.

In conclusion, while specific data on **[3,4'-Bipyridin]-2-amine** is currently scarce, its structural features suggest potential for applications in medicinal chemistry and materials science. This guide serves as a foundational resource to stimulate further investigation into this promising compound.

- To cite this document: BenchChem. [[3,4'-Bipyridin]-2-amine CAS number 865604-20-2]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15050176#3-4-bipyridin-2-amine-cas-number-865604-20-2\]](https://www.benchchem.com/product/b15050176#3-4-bipyridin-2-amine-cas-number-865604-20-2)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)